

# Technical Guide: Methyl 2-(5-fluoro-2-nitrophenyl)acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2-(5-fluoro-2-nitrophenyl)acetate

Cat. No.: B1316380

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CAS Number: 1241920-02-4

## A Comprehensive Overview for Researchers and Drug Development Professionals

This technical guide provides an in-depth analysis of **Methyl 2-(5-fluoro-2-nitrophenyl)acetate**, a key intermediate in pharmaceutical synthesis. The document outlines its chemical identity, physicochemical properties, synthesis protocols, safety information, and its application in the development of therapeutic agents, particularly kinase inhibitors.

## Chemical and Physical Properties

**Methyl 2-(5-fluoro-2-nitrophenyl)acetate** is an aromatic ester characterized by a phenyl ring substituted with both a fluorine atom and a nitro group.<sup>[1]</sup> These electron-withdrawing groups significantly influence the molecule's reactivity, making it a versatile reagent in organic synthesis.<sup>[1]</sup>

Table 1: Physicochemical Properties

Property	Value
CAS Number	<b>1241920-02-4</b>
Molecular Formula	C <sub>9</sub> H <sub>8</sub> FNO <sub>4</sub>
Molecular Weight	213.16 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	methyl 2-(5-fluoro-2-nitrophenyl)acetate
Solubility	Soluble in chloroform and Dimethyl Sulfoxide (DMSO) <a href="#">[1]</a>
Storage Conditions	Room temperature <a href="#">[1]</a>

| Stability | Moderately stable under ambient conditions; protect from prolonged exposure to light and moisture[\[1\]](#) |

## Synthesis and Manufacturing

The synthesis of **Methyl 2-(5-fluoro-2-nitrophenyl)acetate** is typically achieved through a multi-step process. A common route involves the nitration and fluorination of a precursor, followed by esterification.

## Synthesis of the Carboxylic Acid Precursor

The precursor, 5-fluoro-2-nitrophenylacetic acid (CAS 29640-98-0), can be synthesized from 3-methylphenethyl alcohol.[\[1\]](#)

### Experimental Protocol:

- Nitration and Fluorination:
  - In a reaction vessel, dissolve 3-methylphenethyl alcohol in chloroform.
  - Cool the solution to 0°C.
  - Add ammonium nitrate (NH<sub>4</sub>NO<sub>3</sub>) and trifluoroacetic anhydride (TFAA) to the cooled solution.

- Maintain the reaction at 0°C with stirring.
- Upon completion, the product, 5-fluoro-2-nitrophenylacetic acid, is isolated. This reaction typically yields around 87%.[\[1\]](#)

Table 2: Synthesis Conditions for 5-fluoro-2-nitrophenylacetic acid

Parameter	Value
Starting Material	<b>3-Methylphenethyl alcohol</b>
Reagents	Ammonium nitrate, Trifluoroacetic anhydride
Solvent	Chloroform
Temperature	0°C

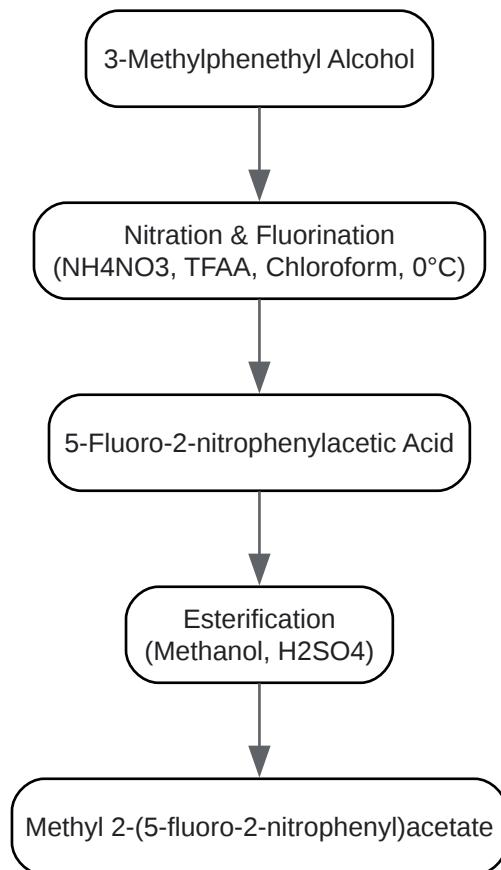
| Yield | 87%[\[1\]](#) |

## Esterification to Methyl 2-(5-fluoro-2-nitrophenyl)acetate

Experimental Protocol:

- The synthesized 5-fluoro-2-nitrophenylacetic acid is treated with methanol.
- An acid catalyst, such as sulfuric acid (H<sub>2</sub>SO<sub>4</sub>), is added to the mixture.[\[1\]](#)
- The reaction is stirred until completion to yield **Methyl 2-(5-fluoro-2-nitrophenyl)acetate**.

Diagram 1: Synthesis Workflow



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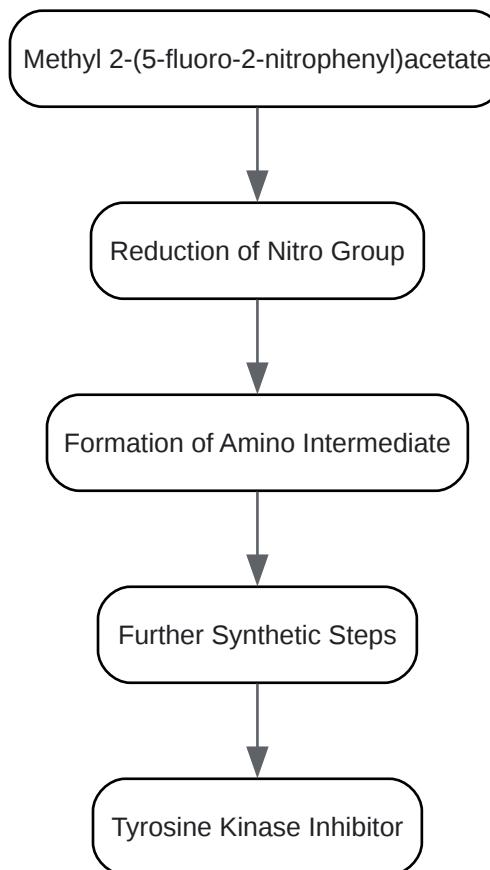
Caption: A simplified workflow for the synthesis of **Methyl 2-(5-fluoro-2-nitrophenyl)acetate**.

## Applications in Drug Development

**Methyl 2-(5-fluoro-2-nitrophenyl)acetate** is a valuable intermediate in the synthesis of complex pharmaceutical molecules. Its primary application lies in serving as a precursor for active pharmaceutical ingredients (APIs), particularly those targeting kinase inhibition and G-protein-coupled receptors (GPCRs).<sup>[1]</sup> The presence of the nitro and fluoro groups allows for fine-tuning of the electronic properties of the final compound, which can enhance binding affinity to biological targets.<sup>[1]</sup>

A notable application is in the synthesis of novel tyrosine kinase inhibitors. The nitro group can be readily reduced to an amine, which is a critical step in forming the pharmacophoric hinge-binding motif essential for the activity of many kinase inhibitors.<sup>[1]</sup>

Diagram 2: Role in Kinase Inhibitor Synthesis



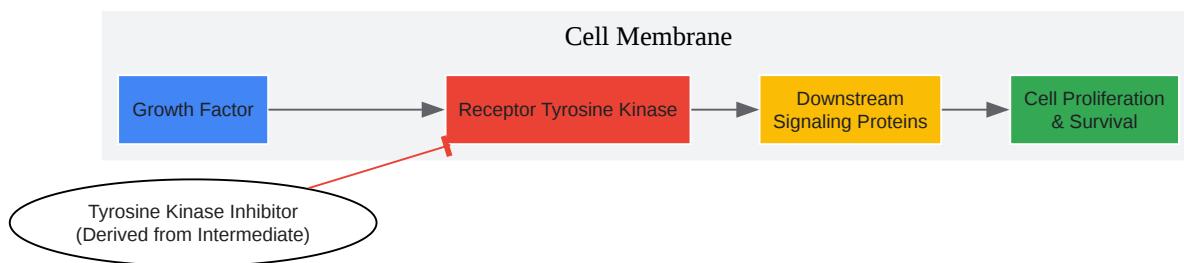
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Caption: The role of **Methyl 2-(5-fluoro-2-nitrophenyl)acetate** as a precursor in the synthesis of tyrosine kinase inhibitors.

## Targeted Signaling Pathways

Tyrosine kinase inhibitors developed from this intermediate are designed to modulate specific signaling pathways implicated in diseases such as cancer. These pathways are often constitutively activated in cancer cells, leading to uncontrolled cell proliferation and survival.

Diagram 3: Simplified Tyrosine Kinase Signaling Pathway



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Caption: Inhibition of a receptor tyrosine kinase signaling pathway by a synthesized inhibitor.

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **Methyl 2-(5-fluoro-2-nitrophenyl)acetate** is not readily available in the provided search results, general precautions for handling aromatic nitro compounds and esters should be followed.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Ventilation: Use only in a well-ventilated area or under a chemical fume hood.
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.

## Conclusion

**Methyl 2-(5-fluoro-2-nitrophenyl)acetate** is a key chemical intermediate with significant applications in the pharmaceutical industry, particularly in the synthesis of kinase inhibitors for targeted cancer therapy. Its synthesis, while requiring careful control of reaction conditions, provides a versatile platform for the development of novel therapeutic agents. Further research into its applications and the development of more efficient synthetic routes will continue to be of high interest to the drug development community.

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## References

- 1. Methyl 2-(2-fluoro-5-nitrophenyl)acetate (1241920-02-4) for sale [vulcanchem.com]
- 2. Methyl 2-(2-fluoro-6-nitrophenyl)acetate | C9H8FNO4 | CID 86686570 - PubChem [pubchem.ncbi.nlm.nih.gov]
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